Application Notes and Protocols for Deuterated Bile Acid Detection by Mass Spectrometry

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Compound of Interest

Compound Name:	*3-Sulfo-glycodeoxycholic acid-d4disodium*
Cat. No.:	*B10820203*

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This document provides detailed application notes and protocols for the quantitative analysis of deuterated bile acids using liquid chromatography-tandem mass spectrometry (LC-MS/MS). Deuterated bile acids are essential internal standards for accurate quantification in complex biological matrices, correcting for variations in sample preparation and matrix effects.[1]

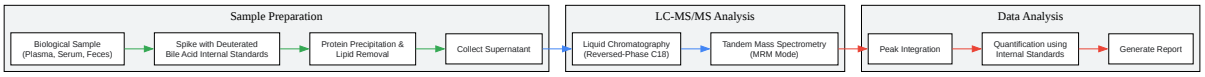
Introduction

Bile acids are crucial signaling molecules in lipid, glucose, and energy metabolism.[2][3] Their quantification is vital in various research and clinical settings, including studies on liver diseases, metabolic disorders, and drug-induced liver injury.[4][5][6] The use of stable isotope-labeled internal standards, such as deuterated bile acids, is the gold standard for accurate and precise quantification by mass spectrometry, as it accounts for analyte loss during sample preparation and variations in ionization efficiency. This document outlines the key parameters and a general protocol for the successful analysis of deuterated bile acids.

Experimental Workflow

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The overall workflow for the analysis of deuterated bile acids involves sample preparation, LC separation, and MS/MS detection.



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. Deuterated Bile Acids MaxSpec® Discovery Mixture - Amino Acids - CAT N°: 33506 [bertin-bioreagent.com]
- 3. Quantification of bile acids: a mass spectrometry platform for studying gut microbe connection to metabolic diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. A simple and reliable bile acid assay in human serum by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Frontiers | Bile Acid Detection Techniques and Bile Acid-Related Diseases [frontiersin.org]
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